

Application Note and Protocol: Preparation of Tubeimoside II Stock Solution in DMSO

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Compound of Interest

Compound Name: *tubeimoside II*

Cat. No.: *B15591484*

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Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive protocol for the preparation, handling, and storage of a **Tubeimoside II** stock solution in Dimethyl Sulfoxide (DMSO). Adherence to this protocol is crucial for ensuring the accuracy, reproducibility, and reliability of experimental results.

Quantitative Data Summary

The following table summarizes the key quantitative information for **Tubeimoside II** relevant to the preparation of a stock solution.

Parameter	Value	Source(s)
Molecular Formula	C ₆₃ H ₉₈ O ₃₀	[1]
Molecular Weight	1335.43 g/mol	[1]
CAS Number	115810-12-3	[1][2][3]
Purity	≥99.7%	[1]
Appearance	White solid	[1]
Solubility in DMSO	Up to 100 mg/mL (74.88 mM) [2][4]; also reported as 13.36 mg/mL (10 mM)[1]	
Powder Storage	-20°C for up to 3 years	[1][3]
Stock Solution Storage	-80°C for 6-12 months; -20°C for 1 month	[1][2][3][5]

Experimental Protocol: Stock Solution Preparation

This protocol provides a detailed methodology for preparing a 10 mM stock solution of **Tubeimoside II** in DMSO. This concentration is a practical starting point for creating subsequent working dilutions for various experimental assays.

Materials and Equipment:

- **Tubeimoside II** powder (purity ≥99.7%)
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO), newly opened[2][4]
- Calibrated analytical balance (readable to 0.1 mg)
- Calibrated micropipettes and sterile, chemical-resistant pipette tips
- Sterile, amber or opaque glass vials or polypropylene microcentrifuge tubes
- Vortex mixer

- Sonicator (optional, but recommended)[1][2]

Calculations:

To prepare a stock solution of a desired concentration, use the formula below:

Mass (mg) = Desired Concentration (mM) × Desired Volume (mL) × Molecular Weight (g/mol)
/ 1000

Example Calculation for a 10 mM Stock Solution in 1 mL of DMSO:

- Desired Concentration: 10 mM
- Desired Volume: 1 mL
- Molecular Weight: 1335.43 g/mol

Mass (mg) = $(10 \text{ mM} \times 1 \text{ mL} \times 1335.43 \text{ g/mol}) / 1000 = 13.35 \text{ mg}$

Therefore, 13.35 mg of **Tubeimoside II** is required to prepare 1 mL of a 10 mM stock solution.

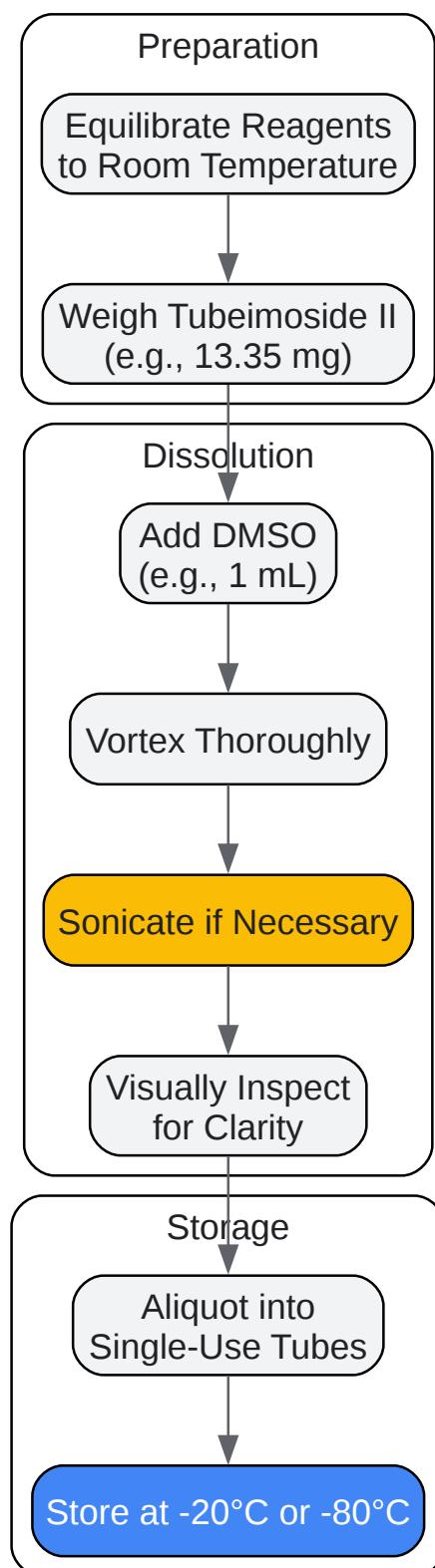
Step-by-Step Procedure:

- Equilibration: Allow the **Tubeimoside II** powder and the DMSO vial to reach room temperature before opening to prevent moisture condensation. Hygroscopic DMSO can negatively impact the solubility of the compound[2][4].
- Weighing: On a calibrated analytical balance, carefully weigh the calculated mass (e.g., 13.35 mg) of **Tubeimoside II** powder and transfer it into a sterile vial or tube.
- Solvent Addition: Using a calibrated micropipette, add the calculated volume (e.g., 1 mL) of fresh, anhydrous DMSO to the vial containing the powder.
- Dissolution: Securely cap the vial and vortex for 2-3 minutes until the powder is completely dissolved. The solution should be clear and free of particulates.
- Sonication (If Necessary): If the compound does not fully dissolve with vortexing, sonicate the solution in a water bath for 5-10 minutes[1][2]. Gentle warming can also aid dissolution,

but avoid excessive heat[2].

- Verification: Visually inspect the solution against a light source to ensure complete dissolution and the absence of any precipitate.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes[4][5]. Store these aliquots under the recommended conditions.

Experimental Workflow Diagram



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Caption: Workflow for preparing **Tubeimoside II** stock solution.

Safety Precautions and Handling

- Personal Protective Equipment (PPE): Always wear a lab coat, chemical-resistant gloves, and safety goggles when handling **Tubeimoside II** powder and DMSO solutions.
- Ventilation: All handling steps should be performed in a well-ventilated laboratory or inside a chemical fume hood to avoid inhalation of dust or aerosols[3].
- Handling DMSO: DMSO is an efficient solvent that can facilitate the absorption of substances through the skin. Exercise extreme caution and avoid any direct skin contact with the compound and the final solution.
- Disposal: Dispose of all chemical waste, including empty containers, unused solutions, and contaminated materials, in accordance with your institution's hazardous waste disposal guidelines.

Storage and Stability

- Powder: Store the solid **Tubeimoside II** in a tightly sealed container at -20°C for up to 3 years[1][3].
- Stock Solution:
 - For long-term storage (up to 6-12 months), store aliquots at -80°C[1][2][5].
 - For short-term storage (up to 1 month), aliquots can be kept at -20°C[1][2][3][5].
- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles as this can lead to compound degradation and precipitation[4][5]. Aliquoting into single-use volumes is the best practice to maintain the integrity of the stock solution.

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